

Compound Identification and Molecular Structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Dimethylbenzonitrile

Cat. No.: B1265751

[Get Quote](#)

2,4-Dimethylbenzonitrile, also known as 4-cyano-m-xylene, is an aromatic nitrile. A clear and unambiguous identification is the first step in any rigorous scientific investigation.

The molecular structure of **2,4-Dimethylbenzonitrile** consists of a benzene ring substituted with two methyl groups at positions 2 and 4, and a nitrile group at position 1. This seemingly simple structure gives rise to a specific set of physical properties that are critical for its handling, reactivity, and application in chemical synthesis.

A summary of its key identifiers is provided in the table below.

Identifier	Value	Source
CAS Number	21789-36-6	[1][2][3][4]
Molecular Formula	C9H9N	[1][2][3][4]
Molecular Weight	131.17 g/mol	[1][2][3][4]
IUPAC Name	2,4-dimethylbenzonitrile	[3][4]
InChI	InChI=1S/C9H9N/c1-7-3-4-9(6-10)8(2)5-7/h3-5H,1-2H3	[1][2][3][4]
InChIKey	QLZDTHTXOUOSCV-UHFFFAOYSA-N	[1][2][3][4]
SMILES	<chem>CC1=CC(=C(C=C1)C#N)C</chem>	[3][4]

Core Physical Properties

The physical state and thermal properties of a compound are fundamental to its handling, storage, and use in reactions. **2,4-Dimethylbenzonitrile** is typically a low-melting solid or a clear liquid at or near room temperature.

Physical Property	Value	Unit	Source(s)
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	-	[5][6]
Melting Point	23-25	°C	[5][6]
Boiling Point	109 / 17	°C / mmHg	[5][6]
Density (Predicted)	0.99 ± 0.1	g/cm ³	[5][6]
Refractive Index	1.5280 to 1.5320	-	[5][6]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	83.9 ± 2.8	kJ/mol	[2]

Solubility Profile

The solubility of a compound is a critical parameter in drug development for formulation and in research for reaction solvent selection. The "like dissolves like" principle is a useful starting point for predicting solubility. Given the aromatic and nitrile functionalities of **2,4-Dimethylbenzonitrile**, it is expected to have low solubility in polar solvents like water and higher solubility in nonpolar organic solvents.

Solubility Parameter	Value	Method	Source
Log10 of Water Solubility (log10WS)	-2.78	Crippen Calculated Property	[7]
Octanol/Water Partition Coefficient (logP _{oct/wat})	2.175	Crippen Calculated Property	[7]

The negative log₁₀WS value indicates low aqueous solubility.[7] The positive log_Poct/wat value suggests that **2,4-Dimethylbenzonitrile** is lipophilic and will preferentially partition into nonpolar environments.[7]

Spectral Characterization

Spectroscopic data provides a fingerprint of the molecule, confirming its identity and purity. The primary techniques for the characterization of **2,4-Dimethylbenzonitrile** are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

- ¹H NMR Spectroscopy: Provides information on the number and environment of hydrogen atoms in the molecule.
- ¹³C NMR Spectroscopy: Reveals the number and types of carbon atoms.
- Infrared (IR) Spectroscopy: Identifies the functional groups present, with the nitrile group (C≡N) having a characteristic sharp absorption.[8]
- Mass Spectrometry (MS): Determines the molecular weight and can provide information about the molecular structure through fragmentation patterns.[8]

Spectral data for **2,4-Dimethylbenzonitrile** can be found in public databases such as the NIST Chemistry WebBook and PubChem.[1][3]

Experimental Protocols for Physical Property Determination

To ensure the integrity of experimental work, the physical properties of a compound should be verified. The following are standard protocols for determining the key physical properties of a compound like **2,4-Dimethylbenzonitrile**.

Melting Point Determination

The melting point is a key indicator of purity. A sharp melting range close to the literature value suggests a pure compound.

Methodology:

- **Sample Preparation:** A small amount of the solid **2,4-Dimethylbenzonitrile** is placed in a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it is completely liquid are recorded.

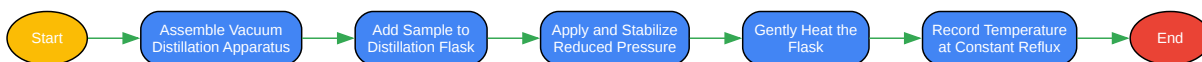
Caption: Workflow for Melting Point Determination.

Boiling Point Determination (at Reduced Pressure)

Since **2,4-Dimethylbenzonitrile** has a relatively high boiling point at atmospheric pressure, distillation under reduced pressure is often employed to prevent decomposition.

Methodology:

- **Apparatus Setup:** A distillation apparatus suitable for vacuum distillation is assembled.
- **Sample Introduction:** The liquid **2,4-Dimethylbenzonitrile** is placed in the distillation flask.
- **Vacuum Application:** The system is evacuated to the desired pressure (e.g., 17 mmHg).
- **Heating:** The sample is heated gently.
- **Observation:** The temperature at which the liquid boils and condenses is recorded as the boiling point at that pressure.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

Solubility Testing

A qualitative assessment of solubility in various solvents is often sufficient for initial studies.

Methodology:

- **Solvent Selection:** A range of solvents from polar (e.g., water) to nonpolar (e.g., toluene) is chosen.
- **Sample Addition:** A small, measured amount of **2,4-Dimethylbenzonitrile** is added to a known volume of each solvent.
- **Mixing:** The mixture is agitated (e.g., by vortexing).
- **Observation:** The mixture is observed for dissolution. If the compound dissolves, more is added until saturation is reached. The solubility is then qualitatively described (e.g., soluble, sparingly soluble, insoluble).

Safety, Handling, and Storage

Proper handling and storage are paramount for laboratory safety and to maintain the integrity of the compound.

- **Hazards:** **2,4-Dimethylbenzonitrile** is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.^{[3][4]}
- **Handling:** Use in a well-ventilated area.^{[9][10]} Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^{[9][10][11]} Avoid breathing dust, fumes, or vapors.^{[9][10][11]}
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[5][6][9][10]}
- **First Aid:** In case of contact with eyes, rinse immediately with plenty of water.^{[9][12]} If on skin, wash with soap and water.^{[9][12]} If inhaled, move to fresh air.^[9] If swallowed, rinse mouth with water.^[9] Seek medical attention if symptoms persist.^{[9][12]}

Conclusion

This guide provides a detailed overview of the key physical properties of **2,4-Dimethylbenzonitrile**, along with protocols for their verification. A thorough understanding of these properties is essential for the safe and effective use of this compound in research and development. The provided data, sourced from reputable databases, serves as a solid foundation for any work involving this chemical.

References

- National Institute of Standards and Technology. (n.d.). **2,4-Dimethylbenzonitrile**. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). **2,4-Dimethylbenzonitrile** - Phase change data. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **2,4-Dimethylbenzonitrile**. PubChem. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **2,4-Dimethylbenzonitrile** - Names and Identifiers. PubChem. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of **2,4-Dimethylbenzonitrile** (CAS 21789-36-6). Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). **2,4-Dimethylbenzonitrile** - IR Spectrum. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 2,3-Dimethylbenzonitrile. Retrieved from [\[Link\]](#)
- Chemsrvc. (n.d.). 2,4-Dimethoxybenzonitrile | CAS#:4107-65-7. Retrieved from [\[Link\]](#)
- ResearchGate. (2019). NMR, mass spectroscopy, IR - finding compound structure. Retrieved from [\[Link\]](#)
- McMahon, R. J. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. University of Wisconsin-Madison. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4-Dimethylbenzonitrile [webbook.nist.gov]
- 2. 2,4-Dimethylbenzonitrile [webbook.nist.gov]
- 3. 2,4-Dimethylbenzonitrile | C₉H₉N | CID 89046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,4-Dimethylbenzonitrile | C₉H₉N | CID 89046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,4-DIMETHYLBENZONITRILE CAS#: 21789-36-6 [m.chemicalbook.com]
- 6. 21789-36-6 CAS MSDS (2,4-DIMETHYLBENZONITRILE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. 2,4-Dimethylbenzonitrile (CAS 21789-36-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 9. fishersci.com [fishersci.com]
- 10. echemi.com [echemi.com]
- 11. synquestlabs.com [synquestlabs.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Compound Identification and Molecular Structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265751#physical-properties-of-2-4-dimethylbenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com